

Unraveling A-25794: An Antibiotic with a Lost Antimicrobial Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-25794

Cat. No.: B1664723

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Initial investigations into the compound **A-25794** reveal a significant challenge in comparing its efficacy to modern antibiotics: a profound lack of publicly available data on its antimicrobial properties. While identified as an "antibiotic," the available scientific literature and chemical databases predominantly focus on its potential antidepressant effects, leaving its antibacterial spectrum, mechanism of action, and efficacy data largely undocumented.

A search of chemical and scientific databases reveals **A-25794**, also known as PS 2747, is a compound with the chemical formula $C_{17}H_{21}NO_4$. A singular pilot study published in 1971 investigated its properties as an antidepressant. However, this study and other available resources offer no substantive information regarding its activity against bacterial pathogens.

This absence of fundamental data—such as Minimum Inhibitory Concentrations (MICs) against a range of bacteria, bactericidal or bacteriostatic activity, and in vivo efficacy in infection models—makes a direct comparison with the well-characterized modern antibiotics impossible. The core requirements of a comparative guide, including quantitative data presentation and detailed experimental protocols, cannot be met due to this information gap.

Consequently, a meaningful comparison of **A-25794**'s efficacy against contemporary antibiotics cannot be constructed. The scientific community's focus on its neurological effects has left its potential as an anti-infective agent unexplored in the public domain. Without foundational research into its antimicrobial profile, **A-25794** remains an enigma in the context of antibiotic efficacy.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com